Technical Guide: 1,2-Dihydro Fluticasone Propionate-d3

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1,2-Dihydro Fluticasone Propionate-d3*
Cat. No.:	*B1157749*

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Characterization, Molecular Weight Analysis, and Bioanalytical Application[1][2]

Executive Summary & Technical Context

1,2-Dihydro Fluticasone Propionate-d3 is a stable isotope-labeled analog of 1,2-Dihydro Fluticasone Propionate. The unlabeled parent, 1,2-Dihydro Fluticasone Propionate (CAS: 105613-90-9), is a critical pharmaceutical impurity and degradation product of the potent corticosteroid Fluticasone Propionate.

In drug development, this deuterated compound serves as an Internal Standard (IS) for the precise quantification of impurity levels via Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Its utility lies in its ability to mimic the physicochemical behavior (extraction efficiency, chromatographic retention) of the target impurity while providing a distinct mass signature for detection.

Chemical Identity & Molecular Weight Analysis[3][4][5]

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Understanding the precise molecular weight is fundamental for setting up Mass Spectrometry (MS) acquisition parameters (e.g., Precursor Ion selection).

2.1 Structural Evolution

- Parent Drug (Fluticasone Propionate): Contains a

  diene system in the steroid A-ring.

- Impurity (1,2-Dihydro): The double bond at the C1-C2 position is saturated (hydrogenated), adding 2 hydrogen atoms.

- Isotope Standard (d3-Analog): Three hydrogen atoms (typically on the propionate ester methyl group) are replaced by Deuterium (

  or D).

2.2 Comparative Molecular Weight Table

The following table contrasts the Monoisotopic Mass (used for MS precision) and the Average Molecular Weight (used for molarity calculations).

Compound	Molecular Formula	Monoisotopic Mass (Da)	Average Molecular Weight (g/mol)	Mass Shift ( )
Fluticasone Propionate		500.1844	500.57	Reference
1,2-Dihydro FP		502.2001	502.59	+2.02 Da (+2 H)
1,2-Dihydro FP-d3		505.2189	505.61	+3.02 Da (+3 D)

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> *Critical Note for MS Method Development: When tuning your Triple Quadrupole (QqQ) MS, set the Q1 precursor ion to m/z 506.2 (for*
>
>) or 505.2 (for
>
>), depending on the ionization mode. The theoretical monoisotopic mass is 505.2189.

2.3 Isotopic Labeling Integrity

The "d3" designation typically refers to the replacement of the terminal methyl hydrogens on the C17-propionate side chain.

- Labeling Position: Propionate-3,3,3-d3
- Isotopic Purity: Commercial standards typically require

  atom D enrichment to prevent "cross-talk" (signal interference) with the unlabeled analyte channel.

Technical Significance in Bioanalysis

3.1 The "Impurity D" Challenge

In stability studies, Fluticasone Propionate can degrade via reduction of the C1-C2 double bond. This 1,2-dihydro analog is structurally similar to the parent, making chromatographic separation difficult.

- Challenge: Standard UV detection lacks specificity if the impurity co-elutes with the parent or matrix components.
- Solution: LC-MS/MS using the d3-analog allows for Multiple Reaction Monitoring (MRM). The d3-standard co-elutes (or elutes slightly earlier due to the deuterium isotope effect) with the impurity, compensating for matrix suppression.

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3.2 Deuterium Isotope Effect in Chromatography

Researchers must anticipate a slight retention time (RT) shift. Deuterated compounds often have slightly lower lipophilicity than their protium counterparts.

- Observation: The 1,2-Dihydro FP-d3 peak may elute 0.05–0.1 minutes before the unlabeled 1,2-Dihydro FP.
- Protocol Adjustment: Ensure the integration window in the processing method is wide enough to capture both the analyte and the IS.

Experimental Protocol: LC-MS/MS Quantification

Objective: Quantify 1,2-Dihydro Fluticasone Propionate in a pharmaceutical formulation using the d3-analog as an Internal Standard.

Phase 1: Standard Preparation

- Stock Solution: Dissolve 1 mg of **1,2-Dihydro Fluticasone Propionate-d3** in 1 mL DMSO to create a 1 mg/mL stock. Store at -20°C.
- Working IS Solution: Dilute the stock in 50:50 Acetonitrile:Water to a concentration of 100 ng/mL.
- Calibration Curve: Prepare serial dilutions of the unlabeled 1,2-Dihydro FP (analyte) ranging from 0.5 ng/mL to 100 ng/mL. Spike each standard with a constant volume of the Working IS Solution.

Phase 2: Sample Extraction (Solid Dosage Form)

- Disintegration: Disperse the tablet/powder in 10 mL of diluent (70% Methanol).
- Spiking: Add 50 µL of Working IS Solution to 950 µL of the sample dispersion.
- Clarification: Vortex for 1 min, then centrifuge at 10,000 x g for 5 min to remove excipients.
- Filtration: Pass supernatant through a 0.22 µm PTFE filter into an autosampler vial.

Phase 3: LC-MS/MS Parameters

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- Column: C18 Reverse Phase (e.g., 2.1 x 50 mm, 1.7 µm).
- Mobile Phase:
  - A: 0.1% Formic Acid in Water.
  - B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 95% B over 5 minutes.
- Ionization: ESI Positive (

).
- MRM Transitions:
  - Analyte (Unlabeled):

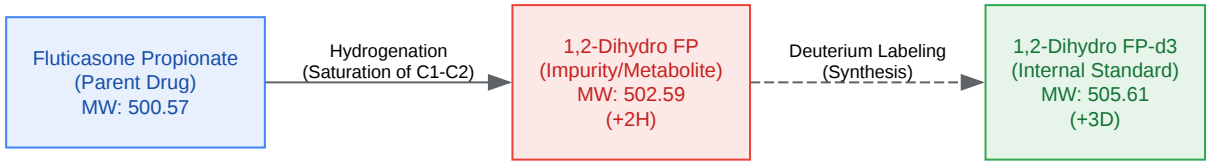
    (Fragment: Loss of ester side chains).
  - Internal Standard (d3):

    (Maintains d3 label on fragment).

Visualization of Technical Concepts

Diagram 1: Structural Relationship & Mass Shift

This diagram illustrates the chemical modification from the parent drug to the impurity, and finally to the deuterated standard.



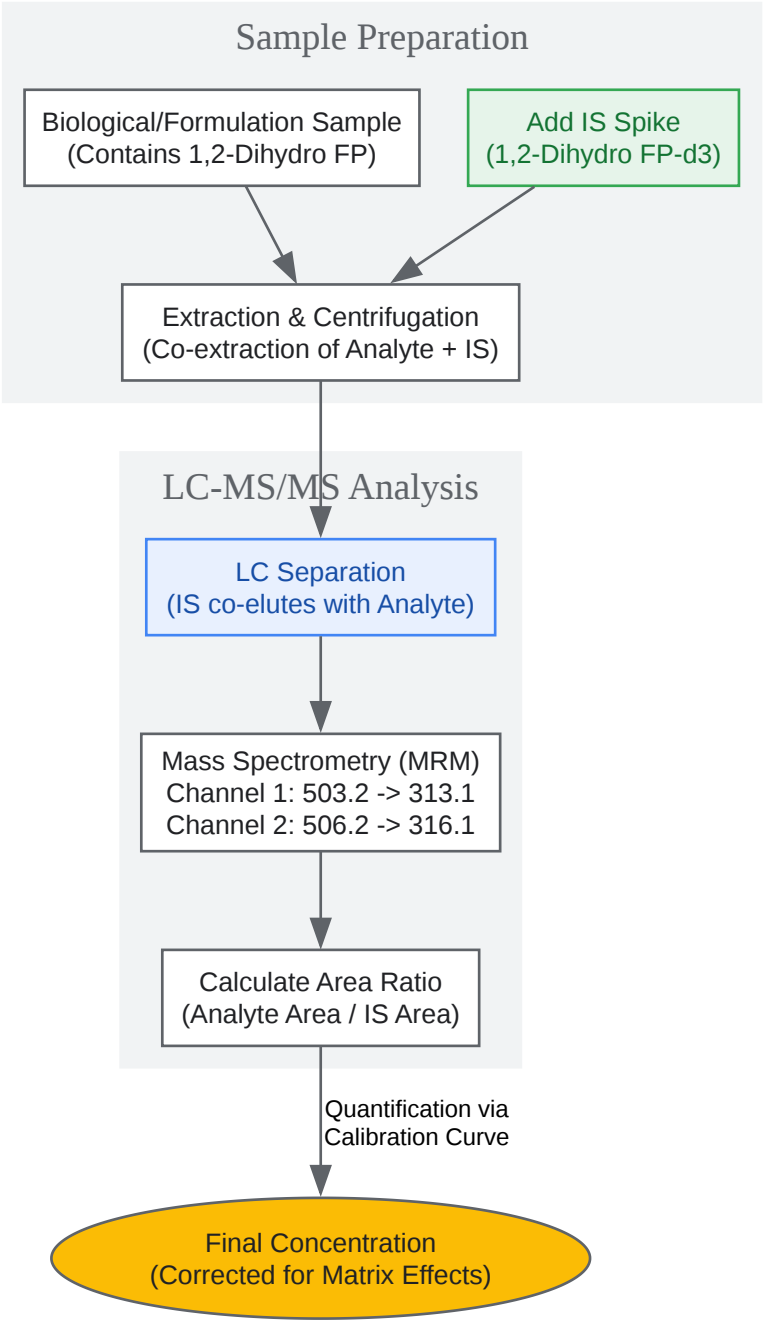
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Caption: Structural evolution from Fluticasone Propionate to its 1,2-dihydro impurity and the d3-labeled internal standard.

Diagram 2: LC-MS/MS Bioanalytical Workflow

This flowchart details the logic flow for using the d3-standard to correct for experimental variability.



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Caption: Workflow demonstrating how the d3-IS corrects for extraction efficiency and matrix effects during quantification.

References

- National Center for Biotechnology Information. Fluticasone Propionate Compound Summary. PubChem. [Link]
- Kunz, et al.Biotransformation of fluticasone: in vitro characterization. Drug Metab Dispos. 2006.[1] [Link]

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Sources

- 1. Biotransformation of fluticasone: in vitro characterization - PubMed [pubmed.ncbi.nlm.nih.gov]
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